

In-depth Technical Guide: 10-O-Acetylisocalamendiol (CAS 1432064-69-1)

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Compound of Interest

Compound Name: 10-O-Acetylisocalamendiol

Cat. No.: B585224

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Disclaimer: Publicly available scientific literature and technical data on **10-O-Acetylisocalamendiol** are exceedingly scarce. This guide synthesizes the limited information available from chemical suppliers and databases. No peer-reviewed studies detailing its biological activity, experimental protocols, or signaling pathways could be identified at the time of this writing. The information presented herein should be considered foundational and preliminary.

Core Compound Information

10-O-Acetylisocalamendiol is a natural product derivative.^[1] Structurally, it is an esterified form of a planiline derivative.^[1]

Chemical and Physical Properties

A summary of the known chemical and physical properties of **10-O-Acetylisocalamendiol** is provided in Table 1. This data is compiled from chemical vendor and database entries.

Property	Value	Source
CAS Number	1432064-69-1	[2]
Molecular Formula	C17H28O3	[2][3][4]
Molecular Weight	280.41 g/mol	[2][3][4]
Synonyms	(1R,4S,4aR,8aR)-4a-Hydroxy-4-isopropyl-1-methyl-6-methylenedecahydronaphthalen-1-yl Acetate	[2]
Appearance	White crystals or crystalline powder	[1]
Storage Conditions	2-8°C Refrigerator (Powder); -80°C for up to 2 years (In solvent)	[2][3]

Biological Activity (Hypothesized)

While no specific studies on the biological activity of **10-O-Acetylisocalamendiol** have been found, one source suggests it may possess anti-inflammatory, antioxidant, antibacterial, and anti-tumor activities.[1] This is largely speculative and requires experimental validation. The safety and toxicity of this compound are not well-studied, and it should be handled with appropriate laboratory safety precautions.[1]

Experimental Protocols

Detailed experimental protocols involving **10-O-Acetylisocalamendiol** are not available in the public domain. Researchers interested in studying this compound would need to develop their own methodologies for in vitro and in vivo assays.

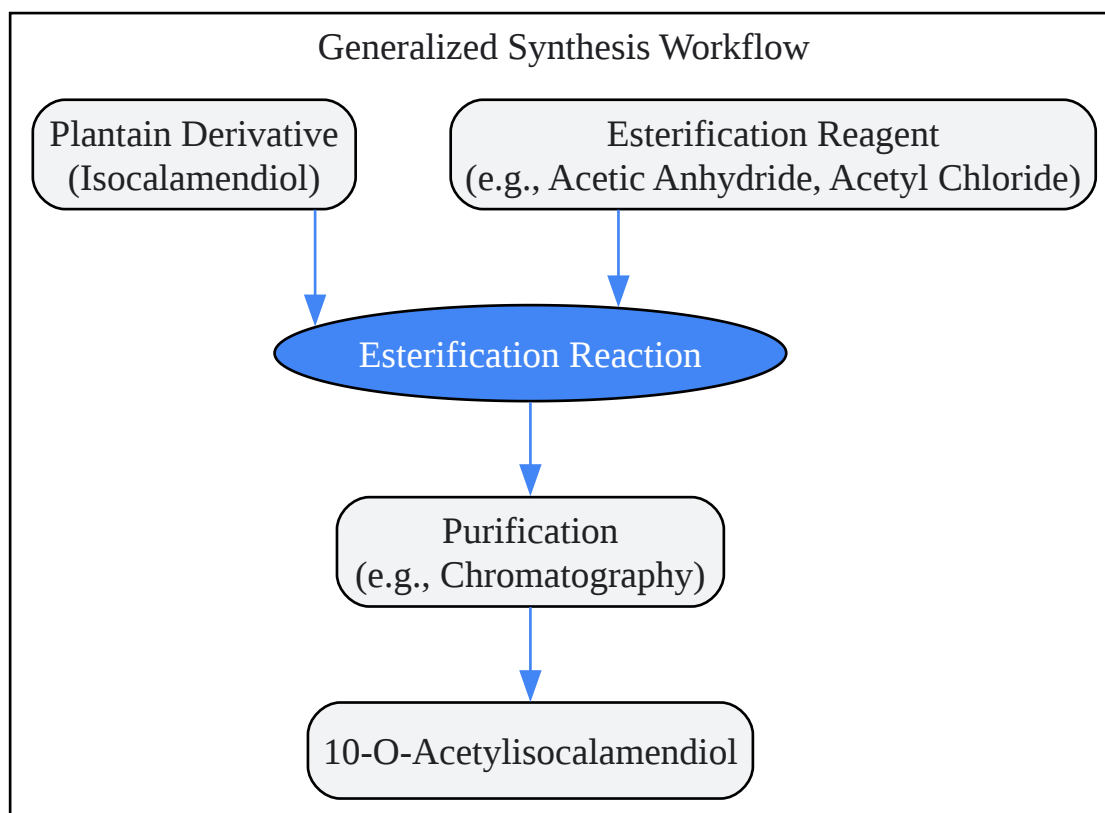
Signaling Pathways

There is no information available regarding the signaling pathways modulated by **10-O-Acetylisocalamendiol**.

Synthesis

10-O-Acetylisocalamendiol can be obtained by the esterification of a plantain derivative.[1]

The specific synthetic methods can vary, but generally involve an esterification reaction with appropriate reagents and conditions.[1] A generalized workflow for such a synthesis is depicted below.



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Caption: Generalized workflow for the synthesis of **10-O-Acetylisocalamendiol**.

Conclusion

10-O-Acetylisocalamendiol is a compound with limited available research data. While its basic chemical properties are known, its biological activities, mechanisms of action, and potential therapeutic applications remain to be elucidated. This guide highlights the significant knowledge gaps and underscores the need for further scientific investigation to understand the

pharmacological potential of this molecule. Researchers and drug development professionals are encouraged to undertake foundational studies to characterize this compound.

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